

5-Norbornen-2-yl acetate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Norbornen-2-yl acetate

Cat. No.: B7767026

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An In-Depth Technical Guide to the Material Safety Data Sheet for **5-Norbornen-2-yl acetate**

Introduction: A Monomer of Growing Importance

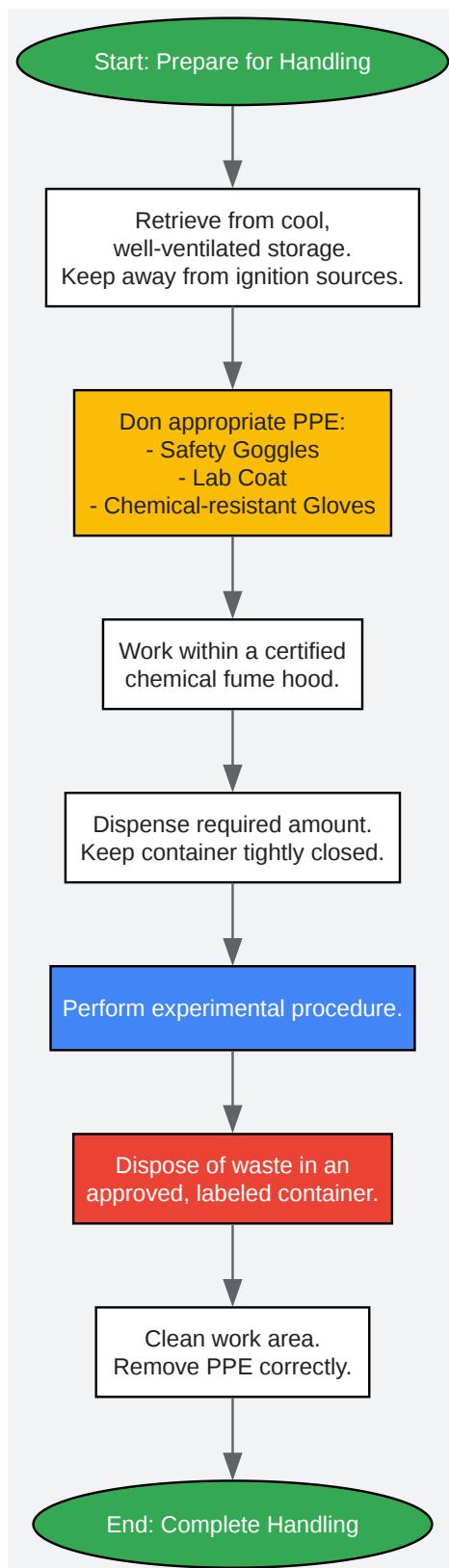
5-Norbornen-2-yl acetate is a bicyclic ester that serves as a crucial functionalized monomer in advanced polymer synthesis. Primarily utilized as a co-monomer in Ring-Opening Metathesis Polymerization (ROMP) and vinyl-addition copolymerizations, it allows for the introduction of ester functionalities into polymer backbones.^{[1][2]} This capability is instrumental in creating high molecular weight functionalized polyethylenes and other specialty polymers with tailored properties.^{[1][2]} While its synthetic utility is significant, a thorough understanding of its chemical properties and associated hazards is paramount for ensuring laboratory safety. This guide provides a detailed examination of the safety profile of **5-Norbornen-2-yl acetate**, moving beyond a standard MSDS to offer practical insights for researchers and drug development professionals.

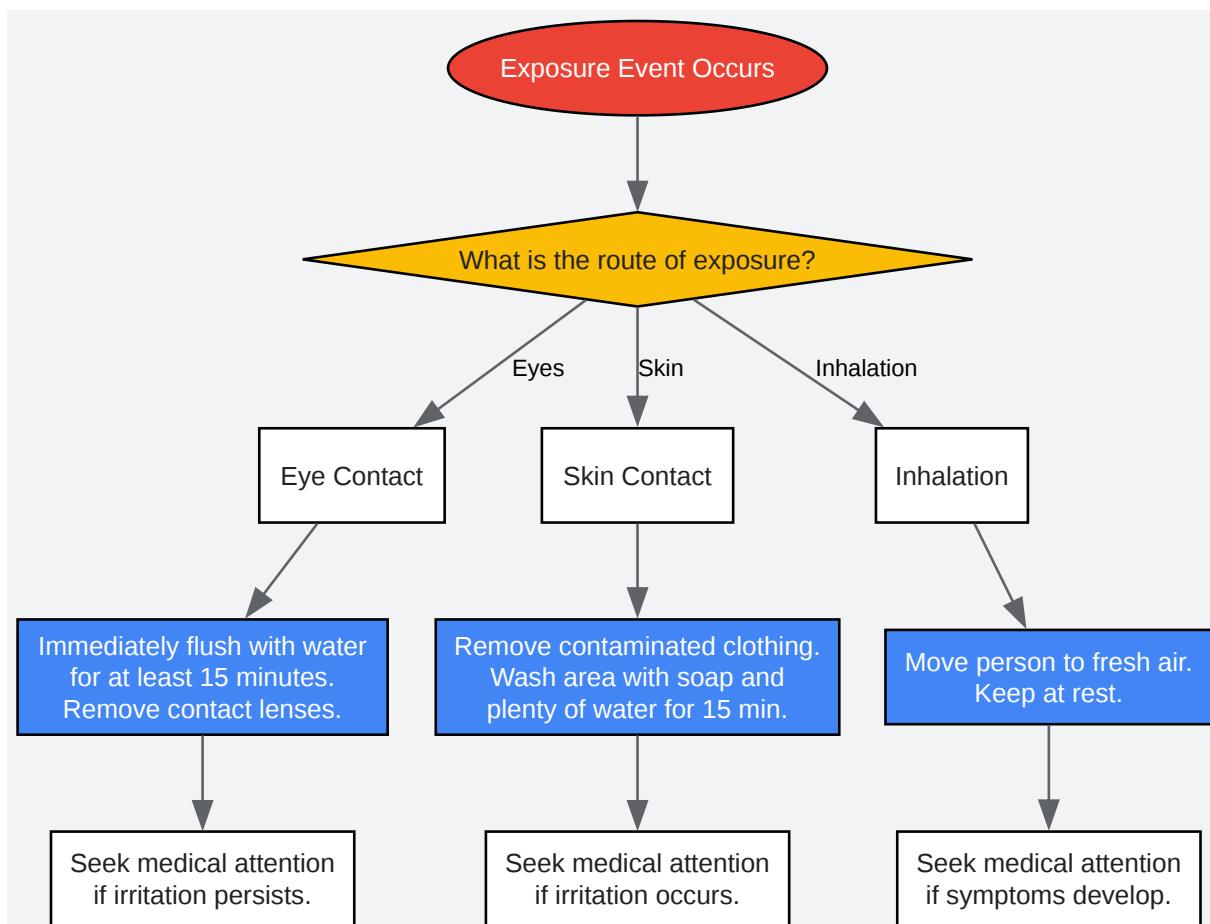
Section 1: Chemical Identity and Physicochemical Properties

Understanding the fundamental physical and chemical properties of a substance is the foundation of a robust safety assessment. These parameters dictate its behavior under various laboratory conditions and inform the necessary handling and storage protocols. **5-Norbornen-2-yl acetate** is typically supplied as a mixture of endo and exo isomers.^[1]

Below is the chemical structure of **5-Norbornen-2-yl acetate**, highlighting its bicyclic norbornene core and the acetate functional group.







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References

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